

# Application Notes and Protocols: Preparation of AMOZ Stock and Working Solutions

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## Compound of Interest

Compound Name: AMOZ-CH-acid

Cat. No.: B12383108

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## Introduction

AMOZ, or 3-Amino-5-morpholinomethyl-2-oxazolidinone, is a key metabolite of the nitrofurantoin antibiotic, furaltadone.[1][2] Due to the carcinogenic properties of nitrofurantoin metabolites, their use in food-producing animals is prohibited in many regions, including the European Union and the United States.[3] Consequently, AMOZ serves as a critical marker for monitoring the illegal use of furaltadone in animal-derived food products like poultry, fish, and shrimp.[4][5] Accurate and reproducible experimental results in food safety analysis and drug development research rely on the precise preparation of AMOZ stock and working solutions.

These application notes provide detailed protocols for the preparation, storage, and handling of AMOZ solutions to ensure their stability and integrity for research applications.

## Physicochemical Properties and Solubility of AMOZ

Summarizing the key properties of AMOZ is essential for accurate solution preparation. The following table outlines its relevant physicochemical data.

Property	Value	Source(s)
Full Chemical Name	3-amino-5-(4-morpholinylmethyl)-2-oxazolidinone	
Synonyms	3-Amino-5-morpholinomethyl-2-oxazolidone	
Molecular Formula	C <sub>8</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub>	
Molecular Weight	201.2 g/mol	
Appearance	Off-white to light yellow solid	
Purity	≥95%	
Solubility		
DMSO	100 mg/mL (requires sonication)	
PBS (pH 7.2)	10 mg/mL	
DMF	2 mg/mL	
Ethanol	Insoluble	
Acetonitrile	Soluble (used as a solvent for commercial solutions)	

## Recommended Storage and Handling

Proper storage is critical to maintain the stability and integrity of AMOZ.

- **Solid Compound:** The solid form of AMOZ should be stored at 4°C and protected from light. For long-term storage, -20°C is also recommended, with a reported stability of at least 4 years.
- **Stock Solutions:** Once prepared, stock solutions should be aliquoted into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles. Recommended storage conditions for solutions are:

- -80°C: for up to 6 months (protect from light).
- -20°C: for up to 1 month (protect from light).

Safety Precautions: Standard laboratory safety practices should be followed. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. Handle the solid compound and solutions in a well-ventilated area or a chemical fume hood.

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration (e.g., 100 mg/mL) AMOZ Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution in an organic solvent, which is a common first step before further dilution into aqueous buffers.

#### Materials:

- AMOZ solid (purity  $\geq 95\%$ )
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber vials
- Vortex mixer and/or ultrasonic bath

#### Procedure:

- Calculate Required Mass: Determine the mass of AMOZ required for your desired concentration and volume. For example, to prepare 1 mL of a 100 mg/mL stock solution, you will need 100 mg of AMOZ.
- Weigh AMOZ: Carefully weigh the calculated mass of AMOZ solid using an analytical balance and place it into an appropriately sized tube or vial.

- **Add Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the AMOZ solid. It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so newly opened DMSO is recommended.
- **Dissolve:** Securely cap the vial and vortex thoroughly. To achieve a concentration of 100 mg/mL in DMSO, sonication is necessary to aid dissolution. Continue sonication until the solution is clear and all solid has dissolved. Gentle heating to 37°C can also be used to increase solubility.
- **Aliquot and Store:** Dispense the stock solution into single-use, light-protected aliquots. Store immediately at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).

#### Protocol 2: Preparation of an Aqueous Working Solution from Stock

This protocol details the dilution of the high-concentration DMSO stock into a physiologically compatible buffer, such as PBS, for use in biological assays.

##### Materials:

- AMOZ stock solution (from Protocol 1)
- Phosphate-Buffered Saline (PBS, pH 7.2) or other desired aqueous buffer
- Sterile conical tubes or microcentrifuge tubes
- Calibrated micropipettes

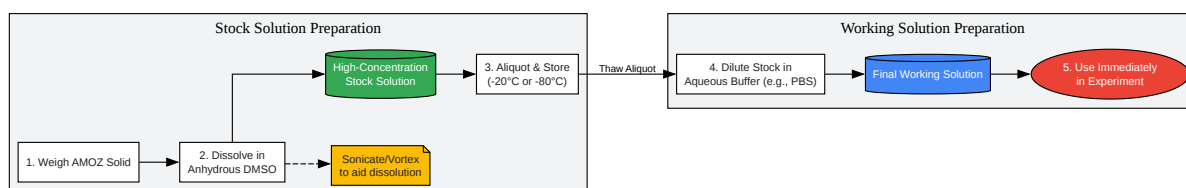
##### Procedure:

- **Thaw Stock Solution:** Remove one aliquot of the AMOZ stock solution from the freezer and allow it to thaw completely at room temperature.
- **Calculate Dilution:** Use the dilution formula  $C_1V_1 = C_2V_2$  to determine the volume of stock solution needed.
  - $C_1$  = Concentration of the stock solution (e.g., 100 mg/mL)

- $V_1$  = Volume of the stock solution to be determined
- $C_2$  = Desired final concentration of the working solution (e.g., 100  $\mu\text{g/mL}$ )
- $V_2$  = Desired final volume of the working solution (e.g., 1 mL)
- Perform Dilution: Add the desired final volume ( $V_2$ ) of the aqueous buffer to a sterile tube. Pipette the calculated volume ( $V_1$ ) of the thawed stock solution into the buffer.
- Mix: Cap the tube and mix thoroughly by vortexing or inverting the tube several times to ensure a homogenous solution.
- Use Immediately: Working solutions are generally less stable than stock solutions and should be prepared fresh before each experiment.

## Workflow for AMOZ Solution Preparation

The following diagram illustrates the logical workflow from weighing the solid compound to creating the final working solution.



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## References

- 1. AMOZ | CAS 43056-63-9 | Cayman Chemical | Biomol.com [biomol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. mdpi.com [mdpi.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glpbio.com [glpbio.com]
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